

Personal protective equipment for handling Sulfoxaflor-d3

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Compound of Interest

Compound Name: Sulfoxaflor-d3

Cat. No.: B15609039

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Essential Safety and Handling Guide for Sulfoxaflor-d3

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Sulfoxaflor-d3**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Core Safety and Handling Protocols

Sulfoxaflor-d3 is a deuterated analog of Sulfoxaflor, a systemic insecticide.[1][2] While the deuterated form is used in research applications, the fundamental safety precautions are aligned with those for Sulfoxaflor. It is crucial to handle this compound with care to minimize exposure.

1. Personal Protective Equipment (PPE)

The primary route of exposure to pesticides in a laboratory setting is through skin contact.[3] Therefore, appropriate PPE is the first line of defense.

- **Hand Protection:** Always wear chemical-resistant gloves.[3][4][5][6] Nitrile or neoprene rubber gloves are recommended.[3][6] Never wear cotton, leather, or canvas gloves.[3]

- Eye Protection: Wear safety glasses with side-shields or chemical splash goggles.[3][4] In situations with a high risk of splashing, a face shield worn over goggles is recommended.[3]
- Body Protection: A lab coat or chemical-resistant apron should be worn.[3][5] For tasks with a higher potential for spills, a Tyvek suit can provide full-body protection.[7]
- Respiratory Protection: If handling the compound as a powder or if there is a risk of aerosolization, a respirator is necessary.[4][7] A full-facepiece respirator offers both respiratory and eye protection.[7]

2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.[4][8]
- An emergency eyewash station and safety shower should be readily accessible in the immediate work area.[8][9]

3. Handling and Storage

- Avoid all personal contact, including inhalation of dust or vapors and contact with skin and eyes.[4][10]
- Do not eat, drink, or smoke in areas where **Sulfoxaflor-d3** is handled or stored.[8][10][11]
- Store the compound in a tightly closed, light-shielding airtight container in a cool, dry, and well-ventilated place.[4][8]
- Store away from incompatible materials, heat sources, and direct sunlight.[8]
- Herbicides and insecticides should be stored separately.[11]

4. Spill and Emergency Procedures

- Spills: In case of a spill, evacuate the area. Remove all ignition sources.[4] Wear appropriate PPE and contain the spill.[4] Clean up the spill using an absorbent material and place it in a sealed container for disposal.[4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4][9] Seek medical attention.[4][9]
- Skin Contact: Remove contaminated clothing and rinse the affected area with plenty of soap and water for 15-20 minutes.[4][9] Seek medical attention if irritation persists.[9]
- Inhalation: Move the individual to fresh air.[8][9] If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Rinse mouth with water.[4][8] Do not induce vomiting.[4] Seek immediate medical attention.[4][8]

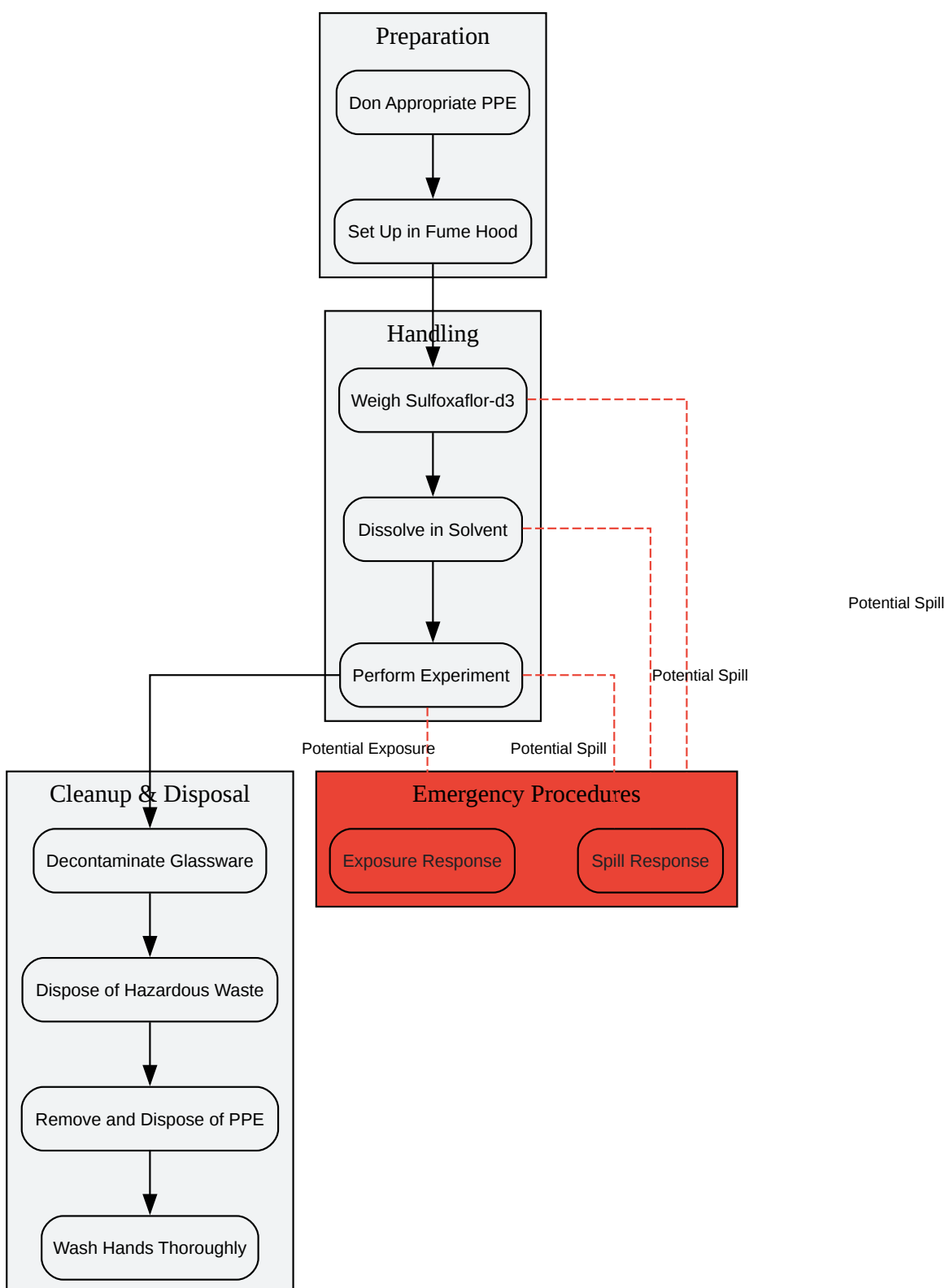
5. Disposal Plan

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Contaminated materials and empty containers should be treated as hazardous waste and disposed of through a licensed waste disposal contractor.
- Do not allow the chemical to enter drains or waterways.

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	284.25 g/mol	[12]
Acute Oral LD50 (rat)	1000 mg/kg (female), 1405 mg/kg (male)	[13]
Acute Dermal LD50 (rat)	> 5000 mg/kg	[13]
Acute Inhalation LC50 (rat)	> 2.09 mg/L	[13]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Sulfoxaflor-d3** from preparation to disposal.

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